

Essential Safety and Operational Guide for Handling Formetorex

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Compound of Interest

Compound Name: Formetorex

Cat. No.: B096578

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Formetorex**. It includes detailed operational and disposal plans to ensure the safe management of this compound in a laboratory setting.

Physicochemical and Toxicity Data

A summary of the key quantitative data for **Formetorex** is presented below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO	[1][2][3]
Molar Mass	163.220 g·mol ⁻¹	[3][4]
CAS Number	15302-18-8	[1][4][5]
Density	1.008 g/cm ³	[5]
Flash Point	197.9°C	[5]
Vapor Pressure	0.000108 mmHg at 25°C	[5]
GHS Hazard Statements	H300: Fatal if swallowed H330: Fatal if inhaled H336: May cause drowsiness or dizziness	[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Formetorex** to minimize exposure and ensure personal safety.

1. Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[5]

2. Skin Protection:

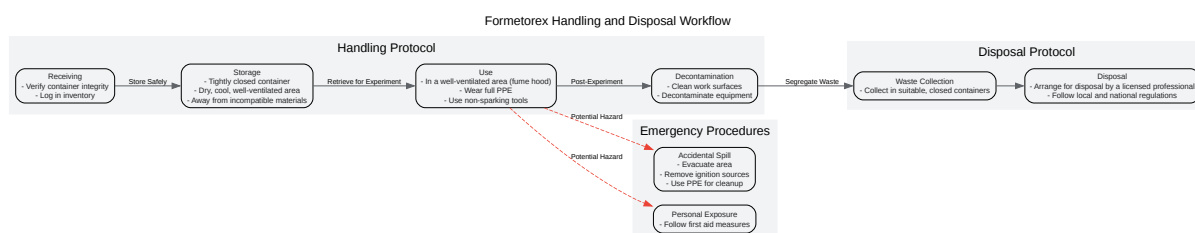
- Gloves: Wear chemical-impermeable gloves that satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[5]
- Protective Clothing: Wear suitable protective clothing to prevent skin contact.[5]

3. Respiratory Protection:

- Work in a well-ventilated place.[5]
- Avoid the formation of dust and aerosols.[5]
- If ventilation is inadequate, use a NIOSH-approved respirator.

Experimental Protocols: Safe Handling and Disposal Workflow

The following diagram and procedural steps outline the safe handling and disposal of **Formetorex** in a laboratory setting.



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